

# physical and chemical properties of 4-(4-Bromophenyl)-1-butene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(4-Bromophenyl)-1-butene

Cat. No.: B100662

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## An In-depth Technical Guide to 4-(4-Bromophenyl)-1-butene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-(4-Bromophenyl)-1-butene**, a versatile intermediate in pharmaceutical and fine chemical synthesis. This document includes a summary of its key properties, a detailed, representative experimental protocol for its synthesis, and a logical workflow diagram to illustrate the synthetic process.

## Core Physical and Chemical Properties

**4-(4-Bromophenyl)-1-butene** is a substituted aromatic compound featuring a bromophenyl group attached to a butene chain. Its bifunctional nature, possessing both an aromatic halide and a terminal alkene, makes it a valuable building block in organic synthesis, particularly for the introduction of the 4-bromophenylbutyl moiety in the development of more complex molecules.

Data Presentation: Summary of Quantitative Properties

The known physical and chemical properties of **4-(4-Bromophenyl)-1-butene** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	1-bromo-4-(but-3-en-1-yl)benzene	[1]
CAS Number	15451-32-8	[1]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> Br	[1]
Molecular Weight	211.10 g/mol	[1]
Boiling Point	239.5 °C at 760 mmHg	
Density	1.268 g/cm <sup>3</sup>	
Flash Point	98.7 °C	
SMILES	C=CCCC1=CC=C(C=C1)Br	[1]
InChIKey	QDNBBDYPPSSRTB-UHFFFAOYSA-N	[1]

## Experimental Protocols: Synthesis of 4-(4-Bromophenyl)-1-butene

The synthesis of **4-(4-Bromophenyl)-1-butene** can be achieved through several standard cross-coupling methodologies. A common and effective approach is the Grignard reaction, which involves the coupling of a Grignard reagent prepared from a bromophenyl precursor with an appropriate butenyl halide. Below is a detailed, representative protocol for this synthesis.

### Methodology: Synthesis via Grignard Reaction

This protocol outlines the formation of a Grignard reagent from 1,4-dibromobenzene and its subsequent reaction with an allyl halide.

### Materials and Equipment:

- 1,4-dibromobenzene
- Magnesium turnings

- Anhydrous diethyl ether or THF
- Allyl bromide
- Iodine crystal (as initiator)
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask, three-necked
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Inert atmosphere setup (Nitrogen or Argon)
- Standard glassware for workup and purification

Procedure:

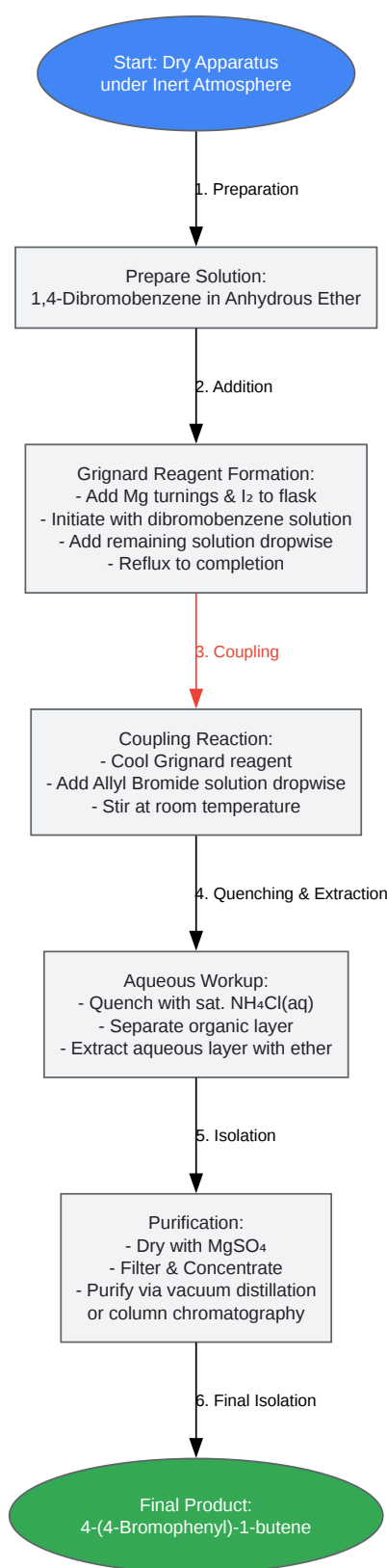
- Apparatus Setup: All glassware must be rigorously dried in an oven and assembled hot under a positive pressure of an inert gas (Nitrogen or Argon) to exclude atmospheric moisture. The setup consists of a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a gas inlet.
- Grignard Reagent Formation:
  - Place magnesium turnings (1.1 equivalents) and a small crystal of iodine into the reaction flask.
  - In the dropping funnel, prepare a solution of 1,4-dibromobenzene (1.0 equivalent) in anhydrous diethyl ether.

- Add a small portion of the dibromobenzene solution to the magnesium turnings to initiate the reaction. Initiation is indicated by the disappearance of the iodine color and the spontaneous refluxing of the ether. Gentle warming may be required to start the reaction.
- Once initiated, add the remainder of the dibromobenzene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture and gently heat to reflux for an additional 30-60 minutes to ensure complete formation of the 4-bromophenylmagnesium bromide reagent.
- Coupling Reaction:
  - Cool the Grignard reagent solution in an ice bath.
  - Prepare a solution of allyl bromide (1.0 equivalent) in anhydrous diethyl ether and add it to the dropping funnel.
  - Add the allyl bromide solution dropwise to the cooled, stirring Grignard reagent. Maintain the temperature below 10 °C during the addition.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Workup and Purification:
  - Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a saturated aqueous solution of ammonium chloride.
  - Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with diethyl ether.
  - Combine the organic extracts and wash them with brine.
  - Dry the combined organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- The crude product can be purified by vacuum distillation or silica gel column chromatography to yield pure **4-(4-Bromophenyl)-1-butene**.

## Mandatory Visualization: Synthetic Workflow

The following diagram illustrates the logical workflow for the synthesis of **4-(4-Bromophenyl)-1-butene** via the Grignard reaction protocol described above.



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Caption: Workflow for the synthesis of **4-(4-Bromophenyl)-1-butene**.

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## References

- 1. researchgate.net [researchgate.net]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)